

# Commercial availability and suppliers of Dimethyl tetrahydropyran-4,4-dicarboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	Dimethyl Tetrahydropyran-4,4-dicarboxylate
Cat. No.:	B123302

[Get Quote](#)

## Dimethyl Tetrahydropyran-4,4-dicarboxylate: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, **Dimethyl tetrahydropyran-4,4-dicarboxylate** (CAS No. 149777-00-4) presents itself as a versatile scaffold and building block in the synthesis of novel chemical entities. Its unique tetrahydropyran core is a prevalent motif in numerous biologically active molecules and natural products. This guide provides an in-depth overview of its commercial availability, key properties, and practical experimental protocols for its synthesis and analysis.

## Commercial Availability and Suppliers

**Dimethyl tetrahydropyran-4,4-dicarboxylate** is readily available from a range of chemical suppliers, catering to both research and bulk quantity requirements. The purity of the commercially available compound is typically high, often exceeding 95-98% as determined by Gas Chromatography (GC).

Table 1: Prominent Commercial Suppliers of **Dimethyl Tetrahydropyran-4,4-dicarboxylate**

Supplier	Purity Specification
Chem-Impex	≥ 98% (GC) <a href="#">[1]</a>
TCI America	>98.0% (GC) <a href="#">[2]</a>
LabSolutions	>97.0% (GC) <a href="#">[3]</a>
DC Fine Chemicals	min. 95% <a href="#">[4]</a>
BLD Pharm	Information available upon request <a href="#">[5]</a>
Fisher Scientific	98.0+% <a href="#">[6]</a>

## Physicochemical and Quantitative Data

A comprehensive understanding of the physicochemical properties of **Dimethyl tetrahydropyran-4,4-dicarboxylate** is crucial for its effective application in research and development.

Table 2: Physicochemical Properties of **Dimethyl Tetrahydropyran-4,4-dicarboxylate**

Property	Value	Reference
CAS Number	149777-00-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	202.21 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless to almost colorless clear liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	≥ 95-98% (GC)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	1.18 g/cm <sup>3</sup>	<a href="#">[1]</a>
Refractive Index (n <sub>20D</sub> )	1.45	<a href="#">[1]</a>
Flash Point	97°C	<a href="#">[7]</a>
Storage Conditions	Room Temperature or 2-8°C	<a href="#">[1]</a> <a href="#">[5]</a>

## Experimental Protocols

The following protocols provide a general framework for the synthesis and analysis of **Dimethyl tetrahydropyran-4,4-dicarboxylate**. These are based on established chemical principles and analogous procedures reported in the literature.

### Synthesis of Dimethyl Tetrahydropyran-4,4-dicarboxylate

This procedure is adapted from the synthesis of the analogous diethyl ester.

Reaction Scheme:

Materials:

- Dimethyl malonate
- Bis(2-chloroethyl) ether
- Potassium carbonate (anhydrous)
- Tetrabutylammonium bromide (TBAB)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Brine solution
- Anhydrous magnesium sulfate

Procedure:

- To a stirred solution of dimethyl malonate (1.0 equivalent) and bis(2-chloroethyl) ether (1.0 equivalent) in DMF, add anhydrous potassium carbonate (2.0 equivalents) and a catalytic amount of tetrabutylammonium bromide.

- Heat the reaction mixture to 80-100 °C and monitor the progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- The filtrate is then concentrated under reduced pressure to remove the DMF.
- The residue is dissolved in ethyl acetate and washed with water and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and concentrated in vacuo to yield the crude **Dimethyl tetrahydropyran-4,4-dicarboxylate**.
- Further purification can be achieved by vacuum distillation.

## Quality Control: Gas Chromatography (GC) Analysis

### Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for polar compounds (e.g., DB-WAX, HP-INNOWax).

### Typical GC Parameters:

- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Program:
  - Initial temperature: 100 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 240 °C.
  - Hold at 240 °C for 5 minutes.
- Carrier Gas: Helium or Nitrogen.

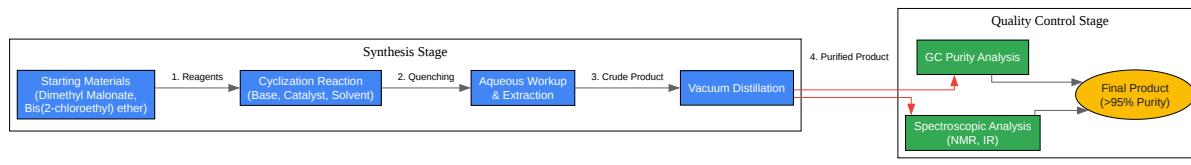
- Injection Volume: 1  $\mu$ L (split or splitless injection).

#### Sample Preparation:

- Prepare a dilute solution of **Dimethyl tetrahydropyran-4,4-dicarboxylate** in a suitable solvent such as ethyl acetate or dichloromethane.

## Logical Workflow for Synthesis and Quality Control

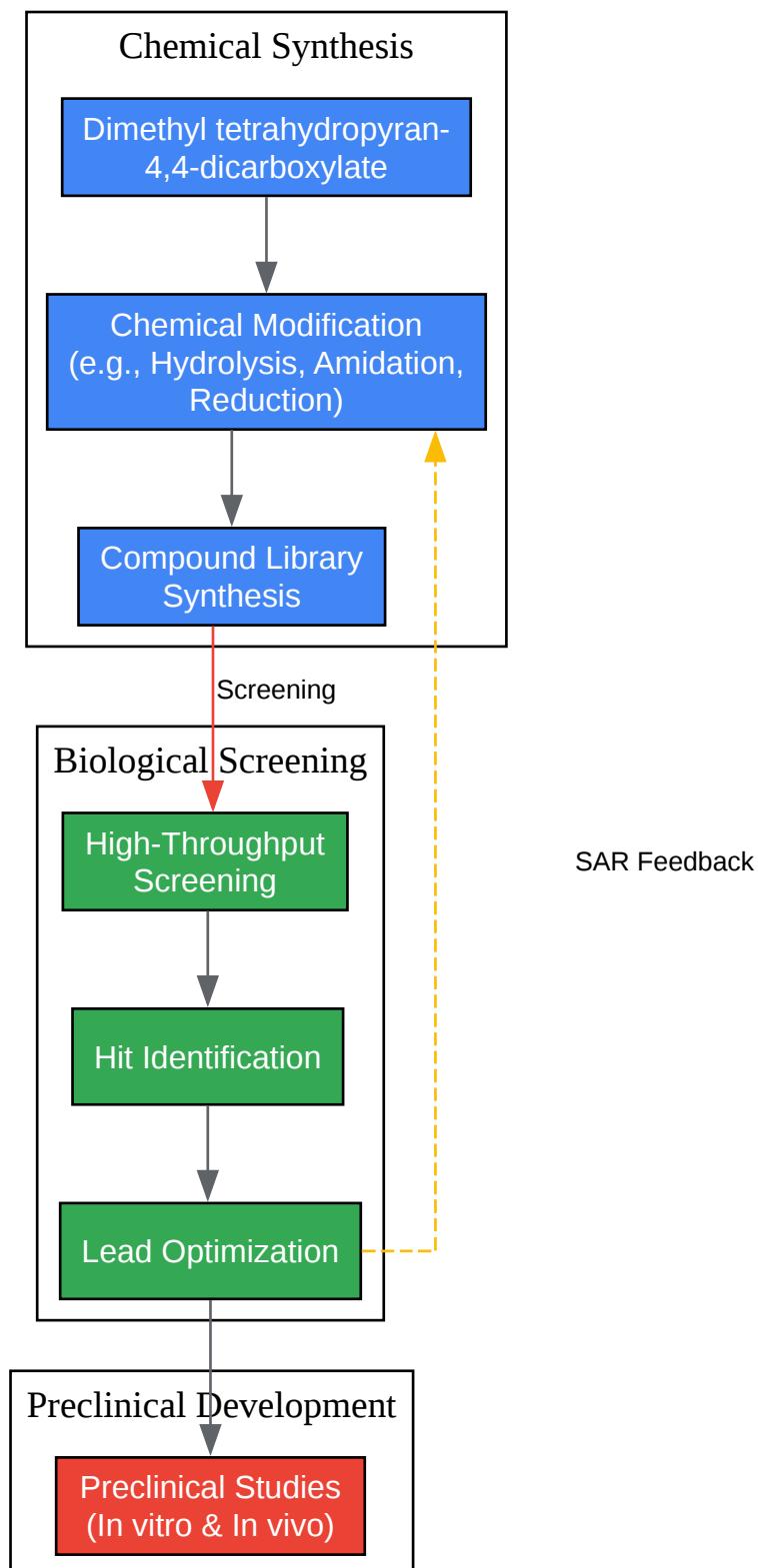
The following diagram illustrates the logical workflow from starting materials to the final, quality-controlled product.



[Click to download full resolution via product page](#)

Caption: Synthesis and Quality Control Workflow for **Dimethyl tetrahydropyran-4,4-dicarboxylate**.

As a key intermediate, **Dimethyl tetrahydropyran-4,4-dicarboxylate** is not typically investigated for its own biological activity through specific signaling pathways. Instead, its value lies in providing a robust scaffold for the synthesis of more complex molecules. The logical workflow for its synthesis and subsequent use in drug discovery is depicted below.



[Click to download full resolution via product page](#)

Caption: Role of **Dimethyl tetrahydropyran-4,4-dicarboxylate** in a Drug Discovery Workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. Dimethyl Tetrahydropyran-4,4-dicarboxylate | 149777-00-4 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. labsolu.ca [labsolu.ca]
- 4. dcfinechemicals.com [dcfinechemicals.com]
- 5. 149777-00-4|Dimethyl Tetrahydropyran-4,4-dicarboxylate|BLD Pharm [bldpharm.com]
- 6. Dimethyl Tetrahydropyran-4,4-dicarboxylate 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 7. jk-sci.com [jk-sci.com]
- To cite this document: BenchChem. [Commercial availability and suppliers of Dimethyl tetrahydropyran-4,4-dicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123302#commercial-availability-and-suppliers-of-dimethyl-tetrahydropyran-4-4-dicarboxylate>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)